

Personal protective equipment for handling 9-Vinylanthracene

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Compound of Interest

Compound Name: 9-Vinylanthracene

Cat. No.: B1293765

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Essential Safety and Handling Guide for 9-Vinylanthracene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **9-Vinylanthracene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound.

Hazard Identification and Safety Data

While comprehensive toxicological data for **9-Vinylanthracene** is not readily available, it should be handled with caution due to its chemical structure, which is related to other potentially hazardous aromatic hydrocarbons. The parent compound, anthracene, is classified as a possible human carcinogen (IARC Group 2B) and is known to be very toxic to aquatic life. Therefore, it is prudent to treat **9-Vinylanthracene** with a similar level of caution.

Key Safety and Physical Property Data:

Property	Value	Citation(s)
Chemical Name	9-Vinylanthracene	[1]
CAS Number	2444-68-0	
Molecular Formula	C ₁₆ H ₁₂	[1]
Molecular Weight	204.27 g/mol	
Appearance	Yellow to orange crystals or powder	
Melting Point	62-65 °C	
Boiling Point	61-66 °C at 10 mmHg	
Storage Temperature	2-8°C	
GHS Classification	Data not available. Handle as a potentially hazardous substance.	
Water Hazard Class	WGK 3: Highly hazardous to water.	
Transport Information	Not classified as dangerous goods for transport.	

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **9-Vinylanthracene** to minimize exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles conforming to EN166 or NIOSH standards. A face shield should be worn if there is a risk of splashing.	Protects eyes from dust particles and potential splashes of solutions.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.	Prevents skin contact with the chemical.
Body Protection	A flame-resistant lab coat, fully buttoned. For procedures with a higher risk of splashing, a chemical-resistant apron should be worn.	Protects skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 dust mask should be worn when handling large quantities or if dust is generated. All handling of the solid should be performed in a certified chemical fume hood.	Minimizes inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedures

3.1. Engineering Controls:

- All work with **9-Vinylnanthracene**, especially the handling of the solid, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

3.2. Weighing the Solid Compound:

- Preparation: Before starting, ensure all necessary PPE is worn correctly. Designate a specific area within the fume hood for weighing.
- Tare the Balance: Place a clean, dry weighing boat or paper on the analytical balance and tare it.
- Transfer the Chemical: Carefully transfer the desired amount of **9-Vinylanthracene** from the stock container to the weighing boat using a clean spatula. Avoid creating dust. If any dust is generated, it should be contained within the fume hood.
- Record the Mass: Once the desired mass is obtained, record the exact amount.
- Clean-up: Tightly seal the stock container and clean the spatula and the weighing area within the fume hood.

3.3. Preparing a Solution (Example Experimental Protocol):

This protocol is adapted from a general procedure for preparing a solution of a known concentration from a solid solute.

Objective: To prepare a 0.1 M solution of **9-Vinylanthracene** in a suitable solvent (e.g., Tetrahydrofuran - THF).

Materials:

- 9-Vinylanthracene** (solid)
- Anhydrous THF
- Volumetric flask with stopper
- Beaker
- Glass funnel
- Spatula

- Wash bottle with THF

Procedure:

- Calculate the Required Mass: Determine the mass of **9-Vinylnanthracene** needed to prepare the desired volume and concentration of the solution. For example, for 100 mL of a 0.1 M solution:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.1 mol/L x 0.1 L x 204.27 g/mol = 2.0427 g
- Weigh the Solute: Following the procedure outlined in section 3.2, accurately weigh approximately 2.0427 g of **9-Vinylnanthracene**.
- Dissolve the Solute:
 - Place the weighed **9-Vinylnanthracene** into a beaker.
 - Add a small amount of THF (approximately 20-30% of the final volume) to the beaker and gently swirl to dissolve the solid. A magnetic stirrer can be used to aid dissolution.
- Transfer to Volumetric Flask:
 - Once the solid is completely dissolved, carefully transfer the solution into the volumetric flask using a glass funnel.
 - Rinse the beaker several times with small portions of THF, transferring the rinsings into the volumetric flask to ensure a complete and quantitative transfer.
- Dilute to Volume:
 - Add THF to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Use a dropper or pipette for the final additions to avoid overshooting the mark.

- Homogenize the Solution: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Labeling: Clearly label the flask with the chemical name, concentration, solvent, and date of preparation.

Disposal Plan

Proper disposal of **9-Vinylnanthracene** and its contaminated materials is crucial to protect the environment and comply with regulations.

4.1. Waste Segregation:

- **9-Vinylnanthracene** is a non-halogenated aromatic hydrocarbon.
- All waste containing this compound must be segregated into the appropriate non-halogenated waste stream.

4.2. Disposal of Solid Waste:

- Unused or contaminated solid **9-Vinylnanthracene** should be collected in a clearly labeled, sealed container for solid chemical waste. This corresponds to "container C" in some disposal schemes for solid residues.[2]
- Contaminated materials such as weighing paper, gloves, and paper towels should also be placed in this container.

4.3. Disposal of Liquid Waste:

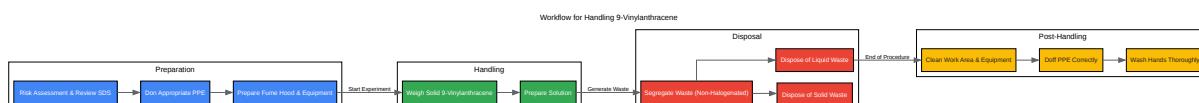
- Solutions of **9-Vinylnanthracene** in non-halogenated solvents (e.g., THF, toluene) should be collected in a designated "non-halogenated organic solvent waste" container.
- The container must be clearly labeled with "Hazardous Waste" and a full list of its contents.
- Do not mix with halogenated solvents, strong acids, bases, or oxidizers.

4.4. Spill Clean-up:

- In case of a small spill, contain the material with an inert absorbent (e.g., vermiculite, sand).
- Carefully sweep up the absorbed material and place it in a sealed container for hazardous waste disposal.
- The spill area should then be decontaminated.

Workflow Diagram

The following diagram illustrates the complete workflow for the safe handling and disposal of **9-Vinylanthracene**.



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Caption: Workflow for the safe handling and disposal of **9-Vinylanthracene**.

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References

1. 9-Vinylanthracene | C16H12 | CID 17125 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. benchchem.com [benchchem.com]

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